

Spectroscopic and Mechanistic Analysis of Naph-Se-TMZ: A Technical Guide

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Compound of Interest

Compound Name: Naph-Se-TMZ

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic properties of **Naph-Se-TMZ**, a novel naphthalimide-selenium-temozolomide conjugate. The information presented herein is intended to support research and development efforts in the field of oncology, particularly for the development of new chemotherapeutic agents. This document details the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopic data, alongside the experimental protocols utilized for its characterization and a proposed mechanism of action.

Spectroscopic Data

The following sections summarize the key spectroscopic data obtained for **Naph-Se-TMZ**. The data is presented in a tabular format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy was employed to elucidate the chemical structure of **Naph-Se-TMZ**. The following tables summarize the ^1H NMR, ^{13}C NMR, and ^{77}Se NMR data.

Table 1: ^1H NMR Spectroscopic Data for **Naph-Se-TMZ** (500 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.52	d	1H	Naphthalimide H
8.45	d	1H	Naphthalimide H
8.31	s	1H	Imidazole H
7.89	t	1H	Naphthalimide H
7.78	t	1H	Naphthalimide H
7.65	d	1H	Naphthalimide H
4.25	t	2H	N-CH ₂
3.89	s	3H	N-CH ₃ (TMZ)
3.55	t	2H	Se-C-CH ₂
2.80	br s	1H	NH

Table 2: ^{13}C NMR Spectroscopic Data for **Naph-Se-TMZ** (125 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Assignment
181.5	C=Se
164.2	Naphthalimide C=O
163.8	Naphthalimide C=O
145.7	Imidazole C
138.9	Imidazole C
134.8	Naphthalimide Ar-C
131.5	Naphthalimide Ar-C
131.2	Naphthalimide Ar-C
129.0	Naphthalimide Ar-C
128.4	Naphthalimide Ar-C
127.3	Naphthalimide Ar-C
122.9	Naphthalimide Ar-C
122.5	Naphthalimide Ar-C
41.2	N-CH ₂
36.1	N-CH ₃ (TMZ)
30.8	Se-C-CH ₂

Table 3: ⁷⁷Se NMR Spectroscopic Data for **Naph-Se-TMZ** (95 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
255.3	C=Se

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) with electrospray ionization (ESI) was used to confirm the molecular weight and elemental composition of **Naph-Se-TMZ**.

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for **Naph-Se-TMZ**

Parameter	Value
Ionization Mode	ESI
Calculated m/z [M+H] ⁺	529.0405
Measured m/z [M+H] ⁺	529.0411
Molecular Formula	C ₂₀ H ₁₆ N ₈ O ₄ Se

Infrared (IR) Spectroscopy

Infrared spectroscopy was performed to identify the functional groups present in the **Naph-Se-TMZ** molecule.

Table 5: Infrared (IR) Spectroscopic Data for **Naph-Se-TMZ**

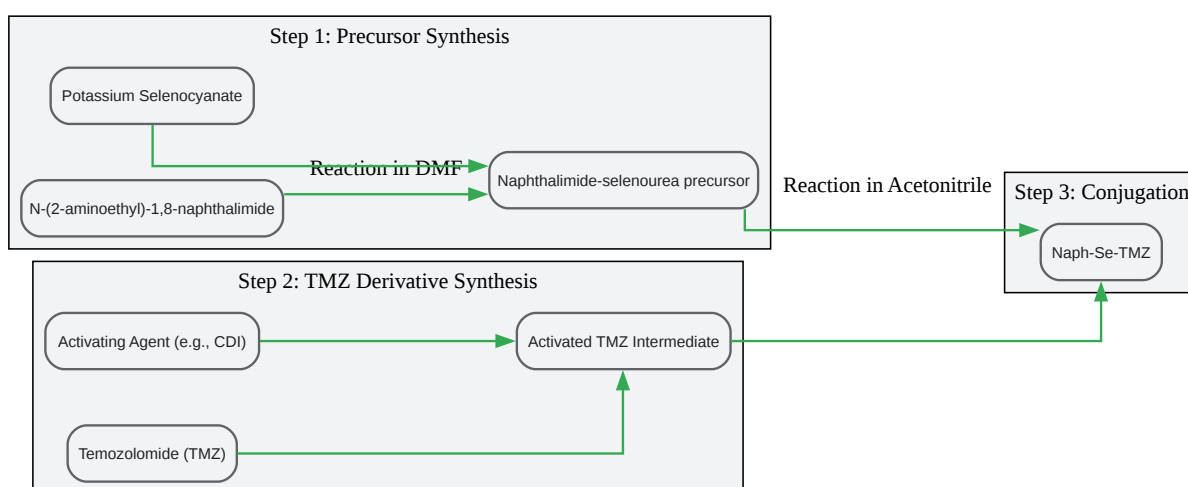
Wavenumber (cm ⁻¹)	Intensity	Assignment
3350	Medium	N-H Stretch
3125	Medium	Aromatic C-H Stretch
2920	Weak	Aliphatic C-H Stretch
1705	Strong	Naphthalimide C=O Stretch
1680	Strong	Naphthalimide C=O Stretch
1630	Strong	C=N Stretch
1590	Medium	Aromatic C=C Stretch
1540	Medium	N-H Bend
1240	Strong	C-N Stretch
1180	Strong	C=Se Stretch

Experimental Protocols

This section provides an overview of the methodologies used for the synthesis and spectroscopic analysis of **Naph-Se-TMZ**.

Synthesis of Naph-Se-TMZ

The synthesis of **Naph-Se-TMZ** is a multi-step process involving the initial preparation of a naphthalimide-selenourea precursor followed by conjugation with a temozolomide derivative.



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Caption: Synthetic workflow for **Naph-Se-TMZ**.

Protocol:

- Synthesis of N-(2-isothiocyanatoethyl)-1,8-naphthalimide: N-(2-aminoethyl)-1,8-naphthalimide is reacted with potassium selenocyanate in dimethylformamide (DMF) at room temperature for 12 hours. The product is purified by column chromatography.

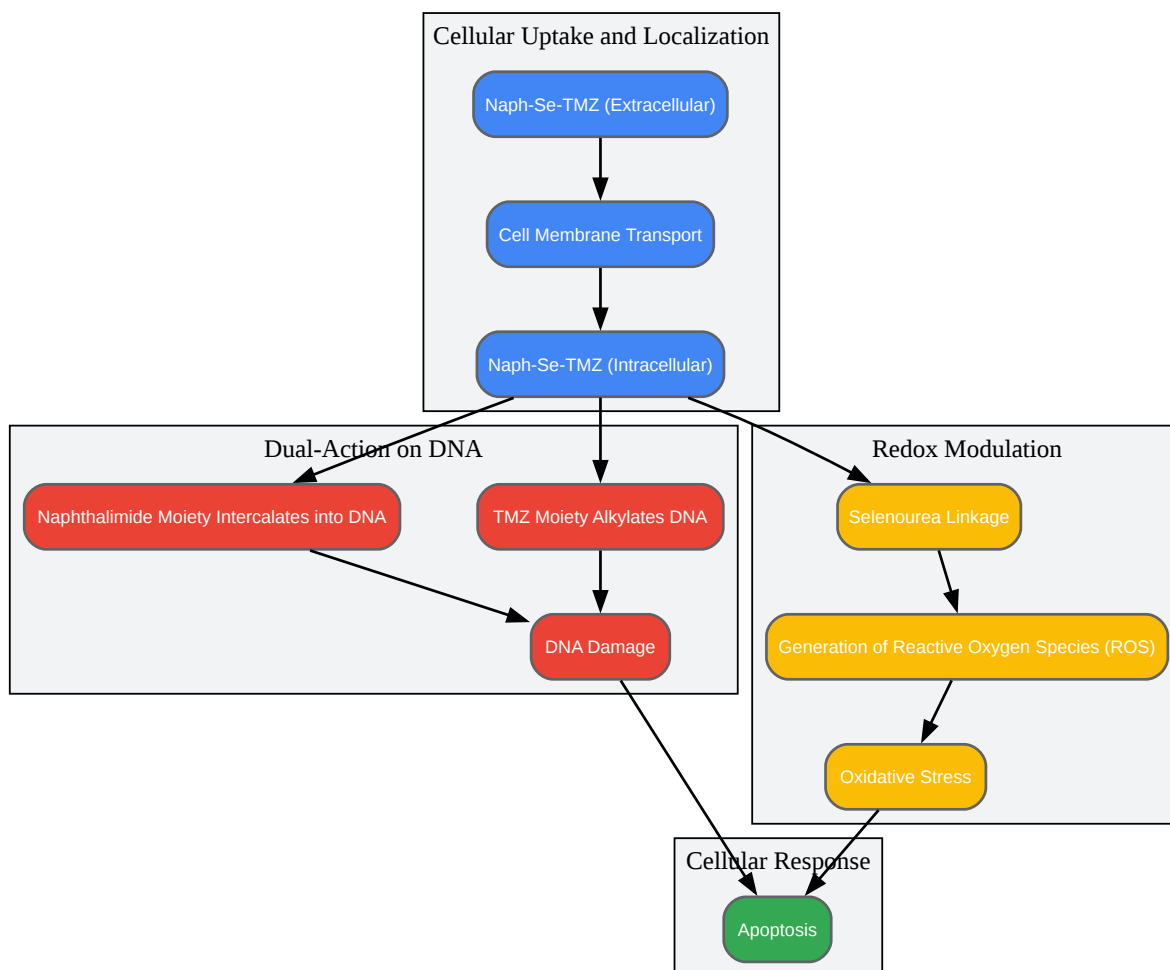
- **Activation of Temozolomide:** Temozolomide is reacted with an activating agent such as 1,1'-carbonyldiimidazole (CDI) in anhydrous acetonitrile to form an activated intermediate.
- **Conjugation:** The naphthalimide-selenourea precursor is added to the solution of the activated temozolomide intermediate and the reaction mixture is stirred at 50°C for 24 hours. The final product, **Naph-Se-TMZ**, is purified by recrystallization.

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H , ^{13}C , and ^{77}Se NMR spectra were recorded on a 500 MHz spectrometer using DMSO- d_6 as the solvent. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS).
- **Mass Spectrometry:** High-resolution mass spectra were obtained on a Q-TOF mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- **Infrared Spectroscopy:** IR spectra were recorded on an FTIR spectrometer using KBr pellets.

Proposed Mechanism of Action

Naph-Se-TMZ is designed as a multi-functional agent that combines the DNA-intercalating properties of the naphthalimide moiety with the DNA-alkylating ability of temozolomide, enhanced by the redox-active selenium component.



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Caption: Proposed signaling pathway of **Naph-Se-TMZ**.

The proposed mechanism involves:

- Cellular Uptake: **Naph-Se-TMZ** enters the cancer cells.
- DNA Targeting: The naphthalimide portion intercalates between DNA base pairs, while the temozolomide portion alkylates DNA, leading to significant DNA damage.
- Induction of Oxidative Stress: The selenourea linkage can participate in redox cycling, leading to the generation of reactive oxygen species (ROS) and inducing oxidative stress within the cancer cells.
- Apoptosis: The combined effects of extensive DNA damage and high levels of oxidative stress are hypothesized to trigger programmed cell death (apoptosis).

This technical guide provides a foundational understanding of the spectroscopic characteristics and proposed mechanism of action of **Naph-Se-TMZ**. Further research is warranted to fully elucidate its therapeutic potential.

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